

Physical properties of 3,5-Dimethylpyrazole (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethylpyrazole

Cat. No.: B048361

[Get Quote](#)

A Technical Guide to the Physical Properties of 3,5-Dimethylpyrazole

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides an in-depth overview of the core physical properties of **3,5-Dimethylpyrazole** (3,5-DMP), a heterocyclic organic compound widely used as a reagent in coordination chemistry and as an intermediate in the manufacturing of various organic materials.^{[1][2]} This guide focuses on its melting point and solubility, presenting quantitative data, detailing experimental protocols, and illustrating key workflows.

Physical Properties

3,5-Dimethylpyrazole is a white crystalline solid at standard conditions.^{[1][2][3][4]} Its key physical properties are summarized below.

Melting Point

The melting point of **3,5-Dimethylpyrazole** is consistently reported in a narrow range, typically between 105 °C and 109 °C. This consistency across various sources indicates a well-characterized and stable crystalline structure.

Parameter	Value (°C)	References
Melting Point	107.5	[1] [3]
Melting Point	105 - 108	[2] [5]
Melting Point	106 - 108	[6] [7]
Melting Point	106 - 109	[8]
Melting Point	107 - 108	[9] [10]

Solubility

3,5-Dimethylpyrazole is a polar molecule, which is reflected in its solubility profile. It is soluble in water and dissolves well in a range of polar organic solvents.[\[1\]](#)[\[3\]](#)

Solvent	Quantitative Solubility	Qualitative Solubility	References
Water	16,460 mg/L (at 25 °C, est.)	Soluble	[1] [2] [5]
Methanol	0.1 g/mL	Soluble	[1] [2] [5]
Ethanol	-	High Solubility	[9] [10]
Ether	-	Soluble	
Benzene	-	Soluble	
Chloroform	-	Soluble	
1-Butanol	Highest among tested solvents	Soluble	[11] [12]
n-Propanol	High among tested solvents	Soluble	[11] [12]
Isopropanol	Moderate among tested solvents	Soluble	[11] [12]
Ethyl Acetate	Moderate among tested solvents	Soluble	[11] [12]
Acetone	Moderate among tested solvents	Soluble	[11] [12]
Toluene	Lower among tested solvents	Soluble	[11] [12]
Acetonitrile	Lowest among tested solvents*	Soluble	[11] [12]

*Based on a comparative study from T = (283.15 to 313.15) K. The general order of solubility was determined as: 1-butanol > n-propanol > (ethanol, isopropanol, methanol, ethyl acetate, acetone) > toluene > acetonitrile.[\[11\]](#)[\[12\]](#)

Experimental Protocols

The characterization of physical properties such as melting point and solubility relies on standardized experimental methodologies.

Melting Point Determination

A common and established technique for determining the melting point of solid crystalline compounds involves the use of a capillary tube.

Methodology: Open Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **3,5-Dimethylpyrazole** is packed into a thin-walled capillary tube, sealed at one end.
- **Apparatus:** The capillary tube is placed in a melting point apparatus (e.g., a Buchi B-540) containing a heating block or an oil bath and a thermometer.^[13]
- **Heating:** The sample is heated at a controlled, slow rate.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. This range is reported as the melting point.^{[6][7][13][14]}

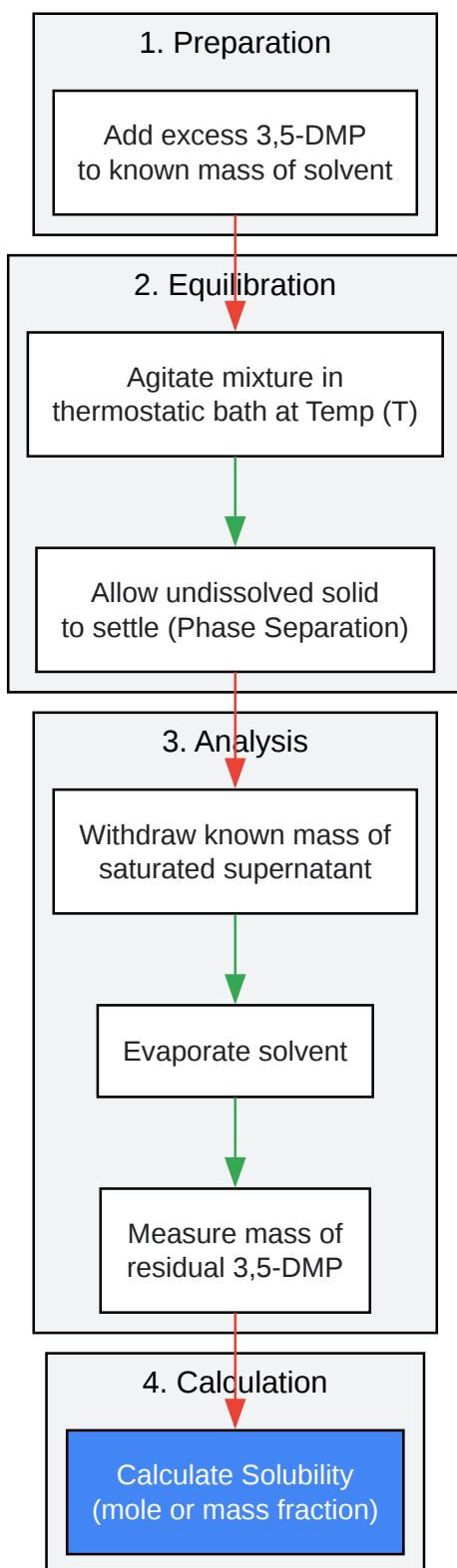
Solubility Determination

The solubility of **3,5-Dimethylpyrazole** in various organic solvents has been systematically determined using the isothermal saturation method.^{[11][12]} This gravimetric method measures the amount of solute dissolved in a solvent at a constant temperature.

Methodology: Isothermal Saturation

- **Equilibrium Setup:** An excess amount of **3,5-Dimethylpyrazole** is added to a known mass of the chosen solvent in a sealed vessel.
- **Thermal Equilibration:** The mixture is continuously agitated (e.g., using a magnetic stirrer) in a thermostatically controlled water bath to maintain a constant temperature until thermodynamic equilibrium is reached (i.e., the solution is saturated).

- Phase Separation: The agitation is stopped, and the solution is left undisturbed to allow the undissolved solid to settle.
- Sample Analysis: A known mass of the clear, saturated supernatant is carefully withdrawn. The solvent is then evaporated, and the remaining mass of the dissolved **3,5-Dimethylpyrazole** is measured.
- Calculation: The solubility is calculated and typically expressed as a mole fraction or mass fraction at the given temperature. This process is repeated across a range of temperatures to determine the temperature dependence of solubility.[\[11\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-DMP (3,5 DIMETHYLPYRAZOLE) - Ataman Kimya [atamanchemicals.com]
- 2. 3,5-Dimethylpyrazole CAS#: 67-51-6 [m.chemicalbook.com]
- 3. 3,5-Dimethylpyrazole - Wikipedia [en.wikipedia.org]
- 4. 3,5-Dimethylpyrazole | C₅H₈N₂ | CID 6210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,5-Dimethylpyrazole | 67-51-6 [chemicalbook.com]
- 6. scribd.com [scribd.com]
- 7. m.youtube.com [m.youtube.com]
- 8. 3,5-Dimethylpyrazole, 99% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 9. scholarworks.uni.edu [scholarworks.uni.edu]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. tsijournals.com [tsijournals.com]
- 14. jocpr.com [jocpr.com]
- To cite this document: BenchChem. [Physical properties of 3,5-Dimethylpyrazole (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048361#physical-properties-of-3-5-dimethylpyrazole-melting-point-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com